

Understanding Phenethyl Isovalerate: A Safety-First Profile

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Compound of Interest

Compound Name: Phenethyl isovalerate

CAS No.: 140-26-1

Cat. No.: B1208491

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Phenethyl isovalerate (CAS No. 140-26-1) is a colorless to pale yellow liquid with a sweet, fruity, and rosy odor.^{[1][2]} It is widely used as a fragrance and flavoring agent.^{[3][4]} While not classified as a hazardous substance by all regulatory bodies, it is crucial to handle it with care due to its potential for skin and eye irritation.^{[1][3]} Furthermore, it can be harmful to aquatic life, necessitating responsible disposal to prevent environmental contamination.^{[3][5]}

Key Safety and Physical Properties:

Property	Value	Source
Molecular Formula	C13H18O2	[1][3]
Molecular Weight	206.28 g/mol	[1][6]
Appearance	Colorless to pale yellow liquid	[1][4]
Odor	Sweet, fruity, apple-like	[1]
Boiling Point	263 - 268 °C	[4][7]
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup	[5]
Solubility	Insoluble in water; soluble in ethanol and organic solvents	[1]
Hazards	Skin and eye irritant.[1][3] Harmful to aquatic life.[3][5]	

The high flash point indicates a low fire hazard under normal laboratory conditions. However, its insolubility in water and potential harm to aquatic organisms are critical factors influencing disposal procedures.[1][3][5]

Immediate Actions: Spill Management Protocol

In the event of a **phenethyl isovalerate** spill, immediate and correct action is vital to mitigate risks.

Step-by-Step Spill Cleanup:

- **Ensure Personal Safety:** Immediately alert personnel in the vicinity and ensure the area is well-ventilated.[1] Don appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves (e.g., butyl rubber), safety goggles with side shields, and a lab coat.[1][8]
- **Contain the Spill:** For small spills, absorb the liquid using an inert material such as vermiculite, sand, or a universal binder.[1][8] For larger spills, dike the area to prevent spreading.[5]

- **Collect and Package Waste:** Carefully collect the absorbed material and place it into a clearly labeled, sealed container for hazardous waste disposal.[5][8] The container must be compatible with the chemical and properly labeled as "Hazardous Waste" with the chemical name.[8][9]
- **Decontaminate the Area:** Wipe down the affected surface with an appropriate solvent, followed by soap and water.[8]
- **Dispose of Contaminated Materials:** All contaminated materials, including gloves and absorbent pads, must be placed in the designated hazardous waste container.[8]

Disposal Procedures: A Decision-Based Approach

The proper disposal route for **phenethyl isovalerate** depends on the quantity and whether it is contaminated. Never dispose of **phenethyl isovalerate** down the drain.[8]

Unused or Uncontaminated Phenethyl Isovalerate

For surplus, unexpired, and uncontaminated **phenethyl isovalerate**, the preferred method is redistribution or recycling if possible.[9] If this is not feasible, it must be disposed of as chemical waste.

Contaminated Phenethyl Isovalerate and Waste Solutions

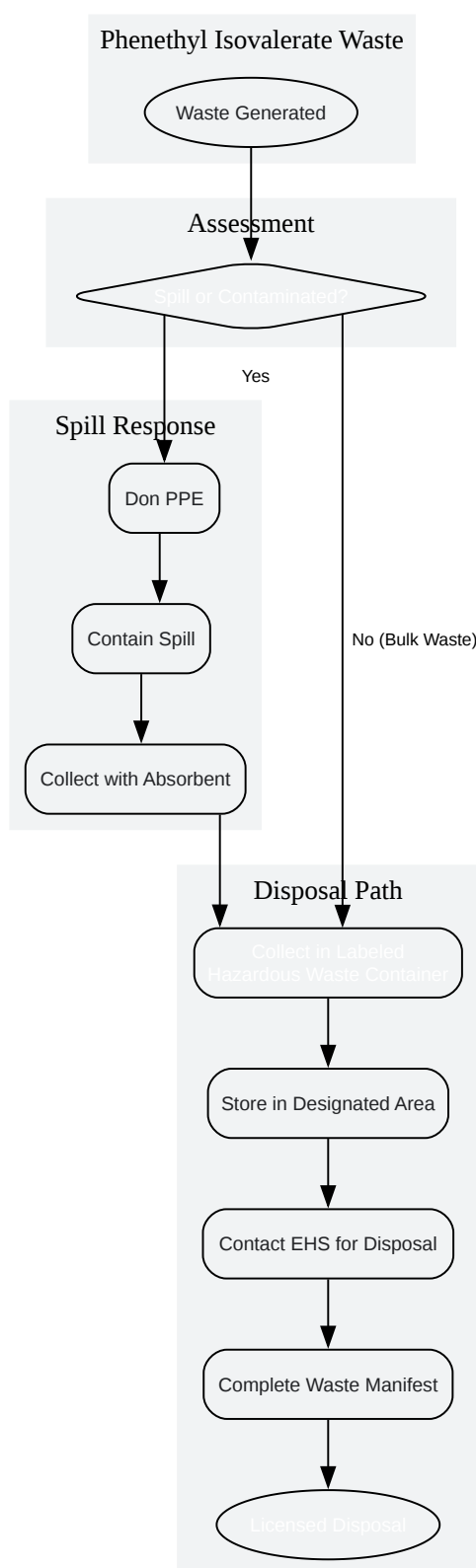
All **phenethyl isovalerate** waste, including solutions and contaminated materials from spills, must be treated as hazardous waste.[5][8]

Step-by-Step Disposal Protocol:

- **Waste Collection:** Collect all **phenethyl isovalerate** waste in a dedicated, properly labeled, and sealed container.[9] Ensure the container is made of a compatible material.[10]
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**Phenethyl Isovalerate**," and any other components of the waste stream.[9]

- Storage: Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[9\]](#)
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup and proper disposal.[\[8\]](#)
- Documentation: Complete all necessary hazardous waste manifest forms as required by your institution and regulatory bodies like the U.S. Environmental Protection Agency (EPA).
[\[10\]](#) This "cradle-to-grave" tracking is a legal requirement.[\[11\]](#)

The following diagram illustrates the decision-making process for the proper disposal of **phenethyl isovalerate**.



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Caption: Decision workflow for **phenethyl isovalerate** disposal.

Regulatory Compliance: Adhering to the Standards

Disposal of chemical waste is strictly regulated. In the United States, the primary regulations are from the Occupational Safety and Health Administration (OSHA) and the Environmental Protection Agency (EPA).

- OSHA's Laboratory Standard (29 CFR 1910.1450): This standard mandates the development of a Chemical Hygiene Plan (CHP) which must include procedures for safe handling and disposal of hazardous chemicals.[\[12\]](#)[\[13\]](#)[\[14\]](#)
- EPA's Resource Conservation and Recovery Act (RCRA): RCRA governs the management of hazardous waste from generation to final disposal.[\[15\]](#)[\[16\]](#) It is crucial to follow all RCRA guidelines for waste identification, accumulation, and disposal.[\[17\]](#)

Your institution's EHS department is the primary resource for ensuring compliance with these and any local regulations. Always consult your site-specific Chemical Hygiene Plan before handling and disposing of any chemical.

By adhering to these procedures, you contribute to a safe laboratory environment and ensure the responsible management of chemical waste, thereby protecting our scientific community and the environment.

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